

commercial suppliers and pricing of trimethylgermanium bromide 98%

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Compound of Interest

Compound Name: *Trimethylgermanium bromide*

Cat. No.: *B089813*

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Trimethylgermanium Bromide 98%: A Guide for Researchers

For Immediate Release

This application note provides detailed information on the commercial availability, pricing, and key applications of **trimethylgermanium bromide** (98% purity) for researchers, scientists, and professionals in drug development. This document includes a summary of commercial suppliers, detailed experimental protocols for select applications, and safety and handling guidelines.

Commercial Suppliers and Pricing

Trimethylgermanium bromide (CAS No. 1066-37-1), with a purity of 98%, is a valuable reagent in organic synthesis. A survey of commercial suppliers indicates its availability in research and bulk quantities. Pricing is subject to change and may vary based on the supplier and quantity ordered. Below is a summary of commercial sources.

Supplier	Product Number	Purity	Quantity	Price (USD)	Availability
Strem Chemicals	30-3050	98+%	1g	\$74.00	In Stock
5g	\$283.00	In Stock			
Ereztech	GE6371	98%+	-	Contact for Quote	-
Sigma-Aldrich	211710	98%	-	Discontinued	-
BOC Sciences	1066-37-1	-	-	Contact for Quote	-

Applications in Organic Synthesis

Trimethylgermanium bromide serves as a versatile reagent in various organic transformations. It is particularly noted for its application in the formation of dienolates from α,β -unsaturated esters and in methylenecyclopentane annulation reactions. These reactions are pivotal in the synthesis of complex organic molecules, including natural products and pharmaceutical intermediates.

Experimental Protocols

Synthesis of Trimethylgermanium Bromide

A general and straightforward method for the laboratory-scale synthesis of **trimethylgermanium bromide** involves the reaction of tetramethylgermane with bromine.

Materials:

- Tetramethylgermane
- Bromine
- Anhydrous solvent (e.g., dichloromethane)

- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere, dissolve tetramethylgermane in an anhydrous solvent.
- Cool the solution to 0°C using an ice bath.
- Slowly add a solution of bromine in the same anhydrous solvent to the stirred solution of tetramethylgermane. The addition should be dropwise to control the exothermic reaction.
- After the complete addition of bromine, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Monitor the reaction progress by gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, carefully quench any unreacted bromine with a saturated aqueous solution of sodium thiosulfate.
- Separate the organic layer, wash it with brine, and dry it over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by fractional distillation to obtain pure **trimethylgermanium bromide**.

Formation of Germanium Dienolates from α,β -Unsaturated Esters

Trimethylgermanium bromide can be used to generate germanium dienolates, which are valuable intermediates for stereoselective alkylation and aldol reactions.

Materials:

- α,β -Unsaturated ester (e.g., methyl crotonate)

- Lithium diisopropylamide (LDA)
- **Trimethylgermanium bromide**
- Anhydrous tetrahydrofuran (THF)
- Inert atmosphere

Procedure:

- Prepare a solution of LDA in anhydrous THF in a flame-dried flask under an inert atmosphere and cool it to -78°C.
- Slowly add the α,β -unsaturated ester to the LDA solution at -78°C and stir for 30 minutes to form the lithium enolate.
- To this solution, add a solution of **trimethylgermanium bromide** in anhydrous THF dropwise at -78°C.
- Stir the reaction mixture at -78°C for 1 hour. The formation of the germanium dienolate can be monitored by IR spectroscopy (disappearance of the C=O stretch of the starting ester and appearance of a new C=C stretch).
- The resulting germanium dienolate solution can be used directly in subsequent reactions, such as alkylation with an alkyl halide.

Safety, Handling, and Disposal

Trimethylgermanium bromide is a flammable liquid and is corrosive, causing severe skin burns and eye damage.^[1] It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn.^[2]

Handling:

- Keep away from heat, sparks, and open flames.^[1]
- Avoid contact with skin, eyes, and clothing.^[2]

- Handle under an inert atmosphere to prevent reaction with moisture.[3]

Storage:

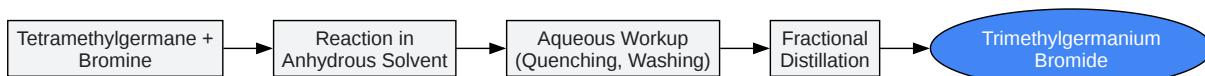
- Store in a cool, dry, well-ventilated area in a tightly sealed container.[4]
- Keep away from incompatible materials such as oxidizing agents and water.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[2] Due to its hazardous nature, it should be treated as hazardous waste.

Logical Workflow for Synthesis

The synthesis of **trimethylgermanium bromide** can be visualized as a straightforward process.



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Caption: Synthetic workflow for **trimethylgermanium bromide**.

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